

# Pefloxacin Mesylate Dihydrate metabolite activity comparison

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## Compound Focus: Pefloxacin Mesylate Dihydrate

CAS No.: 149676-40-4

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## Metabolite Profile and Antibacterial Activity

The table below summarizes the key metabolites of pefloxacin and available data on their activity.

Metabolite Name	Metabolic Pathway	Relative Antibacterial Activity & Notes
<b>Pefloxacin</b> (Parent drug)	--	Reference compound; broad-spectrum antibacterial activity [1].
<b>Norfloxacin</b> (N-demethyl pefloxacin)	N-demethylation	<b>Active</b> ; considered a major, antibacterially active metabolite [1] [2]. In one study, its plasma concentration was about 5% that of the parent drug in chickens [1].
<b>Pefloxacin N-oxide</b>	N-oxidation	<b>Lower activity</b> ; identified as a major metabolite but possesses low antibacterial activity [1] [2].
Other Metabolites (e.g., hydroxylated, formylated)	Oxidation	The piperazinyl ring is the main site for various oxidative transformations, but the specific antibacterial activities of these minor metabolites are not well-documented [1].

## Experimental Data and Pharmacokinetics

Supporting experimental data primarily comes from pharmacokinetic studies that quantify metabolite levels.

- **Quantification in Plasma:** A study in broiler chickens administered a single 10 mg/kg BW oral dose of **pefloxacin mesylate dihydrate**. Using a validated HPLC method, researchers found the maximum plasma concentration ( $C_{MAX}$ ) of the N-demethyl metabolite (norfloxacin) was  **$0.19 \pm 0.01$   $\mu\text{g/mL}$** . This represented approximately **5% of the parent drug's plasma concentration**. The elimination half-life ( $t_{1/2\beta}$ ) of this metabolite was  **$10.93 \pm 0.80$  h** [1].
- **Species Variation in Metabolism:** Research across multiple species shows that the metabolic fate of pefloxacin varies. In humans, microbiological activity in urine is attributed to both pefloxacin and norfloxacin, with a **norfloxacin/pefloxacin ratio of 2.3**, indicating norfloxacin is a significant contributor to overall antibacterial activity during excretion [2].

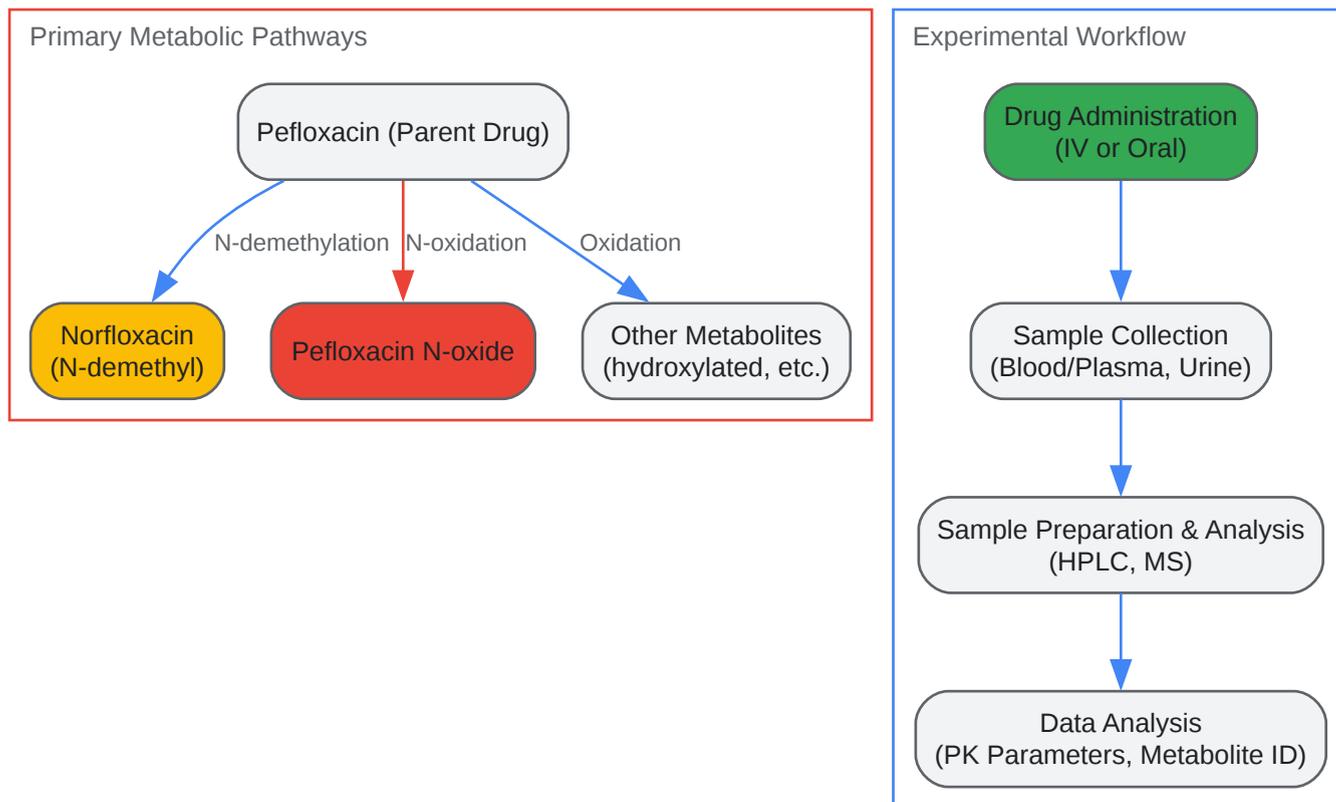
## Key Experimental Protocols

The methodologies from key studies provide a framework for how this data is generated.

- **HPLC Analysis of Pefloxacin and Norfloxacin [1]:**
  - **Apparatus:** Shimadzu liquid chromatographic system with a spectrofluorimetric detector.
  - **Column:** Nucleosil C18 column.
  - **Mobile Phase:** A mixture of acetonitrile, sodium acetate, citric acid, trimethylamine, and water (pH 4.8).
  - **Detection:** Fluorescence detection with excitation at 330 nm and emission at 440 nm.
  - **Sample Preparation:** Plasma samples were extracted using methylene chloride and a phosphate buffer before injection.
- **Forced Oxidation Studies [3]:**
  - **Oxidizing Agent:** 4,4'-azobis(4-cyanopentanoic acid) (ACVA), a radical initiator.
  - **Analysis:** Reaction mixtures were analyzed by RP-HPLC-DAD, and degradation products were identified using UHPLC-MS/MS.
  - **Activity Assessment:** The antibacterial activity of oxidation products was evaluated against *Escherichia coli* using Thin-Layer Chromatography-Direct Bioautography (TLC-DB).

## Metabolic Pathway and Experimental Workflow

The diagram below summarizes the primary metabolic pathway of pefloxacin and a general experimental workflow for its study.



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## Summary

The available evidence indicates that **norfloxacin is the primary active metabolite of pefloxacin** and contributes to the drug's overall antibacterial effect [1] [2]. In contrast, other metabolites like pefloxacin N-oxide are considered to have low activity [1].

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## References

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2. Absorption, distribution, metabolic fate, and elimination of ... [pmc.ncbi.nlm.nih.gov]
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